

An In-depth Technical Guide to Methyl-d3 Laurate

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Compound of Interest

Compound Name: Methyl-d3 Laurate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the molecular properties of **Methyl-d3 Laurate**, a deuterated stable isotope of Methyl Laurate. This document is intended for use by professionals in research, scientific, and drug development fields who require precise and reliable data for their analytical and metabolic studies.

Core Molecular Data

Stable isotope-labeled compounds such as **Methyl-d3 Laurate** are indispensable tools in quantitative analysis, particularly in mass spectrometry-based methodologies. The incorporation of deuterium atoms results in a compound that is chemically identical to its unlabeled counterpart but has a higher molecular weight. This mass difference allows it to be used as an ideal internal standard for the accurate quantification of Methyl Laurate in various biological and chemical matrices.

Below is a summary of the key molecular data for both **Methyl-d3 Laurate** and Methyl Laurate for direct comparison.

Property	Methyl-d3 Laurate	Methyl Laurate
Chemical Formula	C ₁₃ H ₂₃ D ₃ O ₂	C ₁₃ H ₂₆ O ₂ [1]
Molecular Weight	217.36 g/mol	214.34 g/mol [1]
Synonyms	Dodecanoic Acid Methyl-d3 Ester, Lauric Acid Methyl-d3 Ester	Methyl dodecanoate, Lauric acid methyl ester

Application in Experimental Protocols

Methyl-d3 Laurate is primarily utilized as an internal standard in quantitative analytical methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).[\[2\]](#) Its utility stems from the fact that its chemical and physical properties are nearly identical to the endogenous, unlabeled Methyl Laurate. This ensures that it behaves similarly during sample preparation, extraction, and chromatographic separation, thus effectively compensating for variations in sample handling and instrument response.[\[3\]](#)[\[4\]](#)

Experimental Protocol: Quantification of Fatty Acid Methyl Esters using a Stable Isotope-Labeled Internal Standard

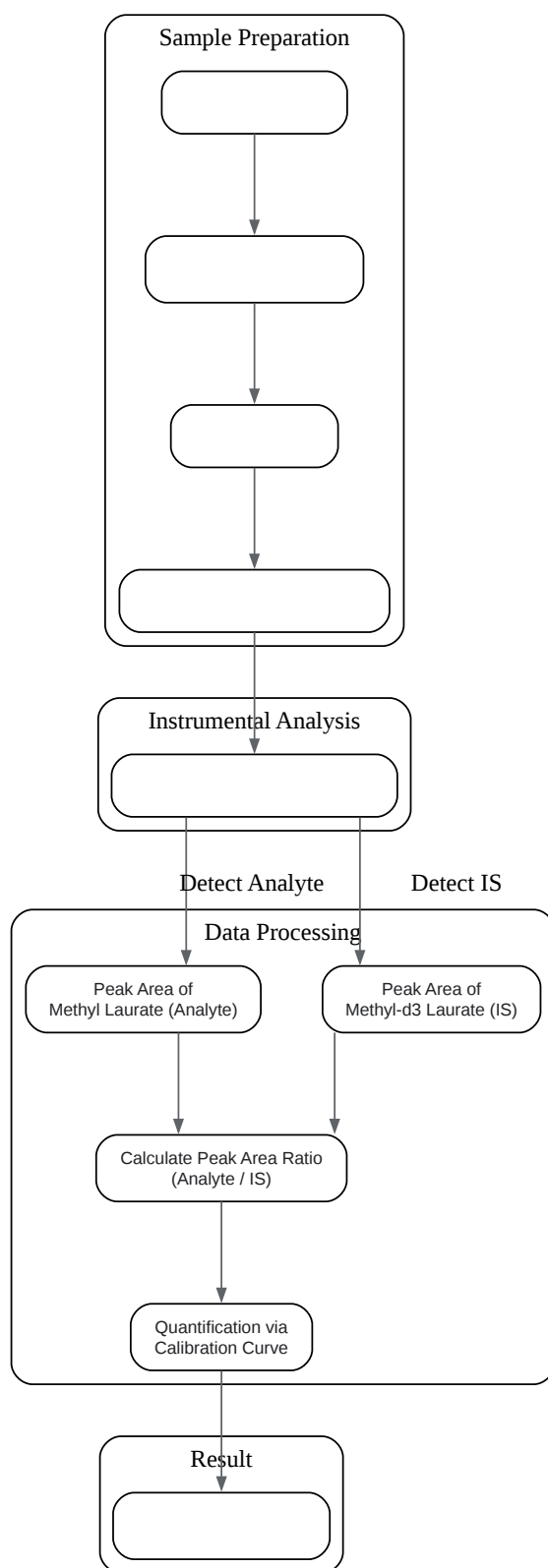
The following is a generalized protocol for the quantification of a fatty acid methyl ester (FAME), such as Methyl Laurate, in a biological sample using **Methyl-d3 Laurate** as an internal standard.

- **Sample Preparation:** A known amount of the biological sample (e.g., plasma, tissue homogenate) is accurately measured.
- **Internal Standard Spiking:** A precise volume of a standard solution of **Methyl-d3 Laurate** of known concentration is added to the sample. This step is critical and should be performed at the earliest stage of sample handling to account for any subsequent sample loss.
- **Lipid Extraction:** The total lipids are extracted from the sample using an appropriate solvent system, such as a Folch or Bligh-Dyer extraction.

- **Transesterification:** The extracted lipids are subjected to transesterification to convert the fatty acids into their corresponding methyl esters. This is typically achieved by reacting the lipid extract with a reagent like methanolic HCl or BF_3 -methanol.
- **Sample Cleanup:** The resulting FAMES are then purified from the reaction mixture, often through liquid-liquid extraction or solid-phase extraction (SPE).
- **Analysis by GC-MS or LC-MS/MS:** The purified FAME sample is injected into the chromatograph. The mass spectrometer is operated in a selected ion monitoring (SIM) or multiple reaction monitoring (MRM) mode to detect and quantify the specific ions corresponding to both the analyte (Methyl Laurate) and the internal standard (**Methyl-d3 Laurate**).
- **Data Analysis:** The concentration of the analyte in the original sample is determined by calculating the ratio of the peak area of the analyte to the peak area of the internal standard and comparing this ratio to a calibration curve generated with known concentrations of the analyte and a fixed concentration of the internal standard.

Workflow Visualization

The following diagram illustrates the logical workflow of a quantitative analysis using a stable isotope-labeled internal standard.



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Caption: Workflow for quantitative analysis using a stable isotope-labeled internal standard.

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